

antibacterial spectrum of sultamicillin tosylate against gram-positive and gram-negative bacteria

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Compound of Interest

Compound Name: Sultamicillin tosylate

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In-Depth Technical Guide: The Antibacterial Spectrum of Sultamicillin Tosylate

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Sultamicillin, a mutual prodrug of ampicillin and the β -lactamase inhibitor sulbactam, exhibits a broad spectrum of antibacterial activity against a wide range of Gram-positive and Gram-negative bacteria. This document provides a comprehensive overview of the in-vitro activity of sultamicillin, presenting quantitative data on its efficacy, detailed experimental protocols for susceptibility testing, and a visual representation of the testing workflow. The addition of sulbactam restores ampicillin's effectiveness against many β -lactamase-producing strains, making this combination a valuable agent in the treatment of various bacterial infections.

Mechanism of Action

Sultamicillin is a double ester that, upon oral administration, is hydrolyzed to release ampicillin and sulbactam in a 1:1 molar ratio. Ampicillin, a β -lactam antibiotic, inhibits the synthesis of bacterial cell walls by binding to penicillin-binding proteins (PBPs), leading to cell lysis. Sulbactam is a potent, irreversible inhibitor of many plasmid-mediated and some chromosomal β -lactamases, the enzymes responsible for bacterial resistance to many penicillin antibiotics.

By inactivating these enzymes, sulbactam protects ampicillin from degradation, thereby extending its antibacterial spectrum to include many ampicillin-resistant organisms.[1][2][3]

In-Vitro Antibacterial Spectrum

The antibacterial activity of sultamicillin is attributed to its active components, ampicillin and sulbactam. The following tables summarize the in-vitro activity of ampicillin-sulbactam against a variety of clinically relevant Gram-positive and Gram-negative bacteria, as determined by Minimum Inhibitory Concentration (MIC) values. The MIC is the lowest concentration of an antimicrobial that will inhibit the visible growth of a microorganism after overnight incubation. MIC50 and MIC90 values represent the concentrations required to inhibit 50% and 90% of the tested isolates, respectively.

Gram-Positive Bacteria

| Organism | No. of Isolates | Ampicillin:Sulbactam Ratio | MIC50 (µg/mL) | MIC90 (µg/mL) | Reference |
|---|-----------------|----------------------------|---------------|---------------|-----------|
| Staphylococcus aureus (Methicillin-Susceptible) | 340 | 2:1 | - | - | [4] |
| Staphylococcus aureus (Methicillin-Resistant) | 114 | 2:1 | - | - | [4] |
| Streptococcus pneumoniae | - | - | - | - | |

Note: While specific MIC50/MIC90 values for *S. pneumoniae* were not available in the searched literature, studies indicate that ampicillin-sulbactam is active against this pathogen. For non-β-lactamase-producing enterococci, ampicillin susceptibility can predict susceptibility to ampicillin-sulbactam.[5]

Gram-Negative Bacteria

| Organism | No. of Isolates | Ampicillin:Sulbactam Ratio | MIC50 (µg/mL) | MIC90 (µg/mL) | Reference |
|---|-----------------|----------------------------|---------------|---------------|--|
| Escherichia coli | 100 | 2:1 | 8/4 | >32/16 | [6] |
| Klebsiella pneumoniae | 40 | 2:1 | - | 32 | [7] |
| Haemophilus influenzae (β-lactamase positive) | 45 | - | - | 1 | [8] |
| Haemophilus influenzae (β-lactamase negative) | 55 | - | - | - | [9] [10] |
| Bacteroides fragilis group | 363 | 2:1 | 1 | 4 | [7] |

Note: The activity of ampicillin-sulbactam against E. coli can be variable due to high rates of resistance in some regions.[\[11\]](#)[\[12\]](#) For H. influenzae, the presence of sulbactam effectively restores ampicillin's activity against β-lactamase-producing strains.[\[1\]](#)

Experimental Protocols for Susceptibility Testing

The determination of the in-vitro susceptibility of bacteria to sultamicillin (tested as ampicillin-sulbactam) is performed using standardized methods, primarily broth microdilution and agar dilution, as outlined by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Broth Microdilution Method (CLSI M07)

This method determines the MIC of ampicillin-sulbactam in a liquid growth medium.

- **Preparation of Antimicrobial Stock Solution:** Prepare a stock solution of ampicillin and sulbactam. For CLSI standard testing, a 2:1 ratio of ampicillin to sulbactam is typically used.
- **Preparation of Microdilution Plates:** Dispense serial twofold dilutions of the ampicillin-sulbactam combination into 96-well microtiter plates containing cation-adjusted Mueller-Hinton broth (CAMHB). The final volume in each well is typically 100 μ L.
- **Inoculum Preparation:** From a pure culture of the test organism grown on an appropriate agar medium, prepare a bacterial suspension equivalent to a 0.5 McFarland turbidity standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL for *E. coli*.
- **Inoculation:** Dilute the standardized bacterial suspension and inoculate each well of the microtiter plate to achieve a final concentration of approximately 5×10^5 CFU/mL.
- **Incubation:** Incubate the plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- **Reading Results:** The MIC is the lowest concentration of ampicillin-sulbactam that completely inhibits visible growth of the organism.

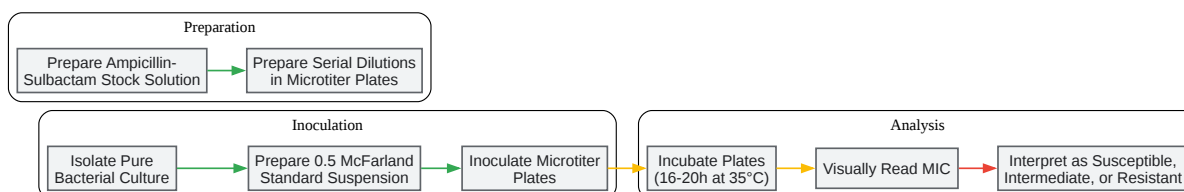
Agar Dilution Method

This method involves incorporating the antimicrobial agent into an agar medium.

- **Preparation of Antimicrobial Plates:** Prepare a series of agar plates (e.g., Mueller-Hinton agar) containing serial twofold dilutions of ampicillin-sulbactam. A 2:1 ratio of ampicillin to sulbactam is commonly used.
- **Inoculum Preparation:** Prepare a bacterial suspension equivalent to a 0.5 McFarland turbidity standard as described for the broth microdilution method.
- **Inoculation:** Using an inoculator, spot a standardized volume of the bacterial suspension onto the surface of each agar plate, resulting in a final inoculum of approximately 10^4 CFU per spot.
- **Incubation:** Incubate the plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours.
- **Reading Results:** The MIC is the lowest concentration of ampicillin-sulbactam that prevents the growth of more than one colony or a faint haze.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the Minimum Inhibitory Concentration (MIC) of ampicillin-sulbactam using the broth microdilution method.



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Workflow for MIC determination by broth microdilution.

Conclusion

Sultamicillin tosylate, through the combined action of ampicillin and sulbactam, provides a broad spectrum of antibacterial coverage that includes many β -lactamase-producing Gram-positive and Gram-negative bacteria. The in-vitro data and standardized testing methodologies outlined in this guide provide a framework for the continued evaluation and clinical application of this important antibiotic. For accurate and reproducible susceptibility testing, adherence to established CLSI or EUCAST protocols is essential.

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